

Feruloylputrescine discovery and identification in citrus

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Compound Focus: Feruloylputrescine

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Initial Discovery and Identification in Citrus

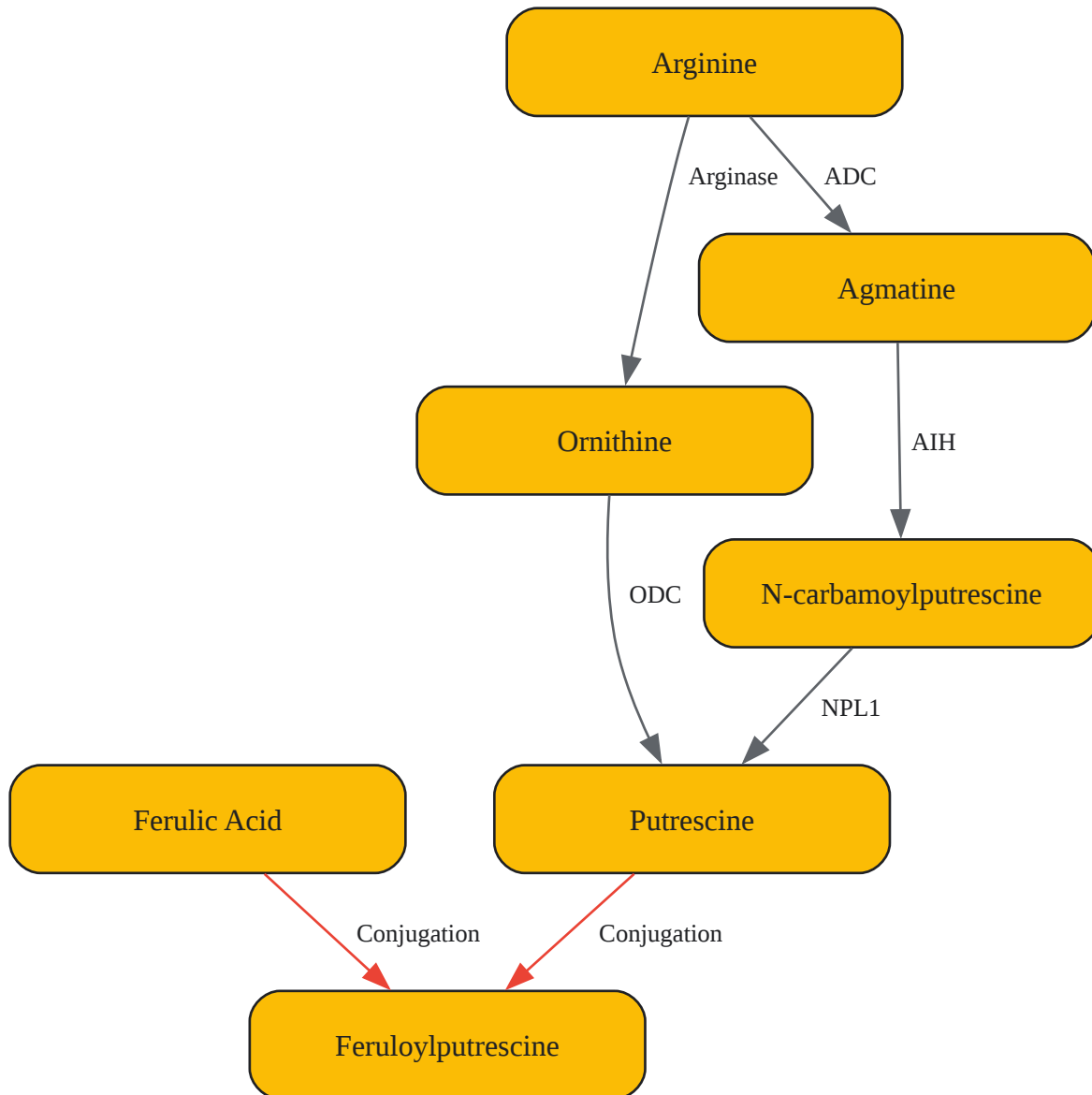
The compound was first isolated and identified from citrus in a 1965 study published in *Nature* [1]. The following table summarizes the key details from this foundational work.

Aspect	Technical Details
Publication	Wheaton, T. A., & Stewart, I. (1965). Feruloylputrescine: Isolation and Identification from Citrus Leaves and Fruit. <i>Nature</i> , 206 (984), 620–621 [1].
Source Material	Leaves and juice of grapefruit (<i>Citrus × paradisi</i> Macf.) [1].

| **Chemical Identity** | **IUPAC Name:** N-(4-aminobutyl)-4-hydroxy-3-methoxycinnamamide **Original Name:** Subaphylline [1] [2]. | | **Initial Context** | Identified during an investigation of nitrogenous bases (like octopamine and synephrine) in citrus, noted for its interesting pharmacological properties [1]. |

Biosynthetic Pathway

Feruloylputrescine is a conjugate of ferulic acid and putrescine. The diagram below outlines its biosynthetic pathway within the context of citrus polyamine metabolism.



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Biosynthesis of **feruloylputrescine** from arginine in citrus. ODC: Ornithine Decarboxylase; ADC: Arginine Decarboxylase; AIH: Agmatine Iminohydrolase; NPL1: N-carbamoylputrescine Amidohydrolase. Pathway based on synthesis from [2].

Modern Context: Role in Citrus Health and Disease

Recent research has profoundly advanced our understanding of **feruloylputrescine's** function, especially in plant-pathogen interactions.

- **Key Discovery in HLB Pathogenesis:** A 2024 study using spatial metabolomics and 3D molecular mapping revealed a critical mechanism in **Huanglongbing (HLB) or "citrus greening"** disease [3] [4] [5].
 - The causative bacterium, **Candidatus Liberibacter asiaticus (CLAs)**, appears to manipulate the host's metabolism.
 - It promotes the conversion of **ferulic acid** (which has antimicrobial properties) into **feruloylputrescine**.
 - This conversion depletes a key defense compound and leads to the accumulation of **feruloylputrescine**, which is strongly correlated with **disease severity** [3] [5].
- **Therapeutic Implications:** This discovery revealed a host-directed therapeutic target.
 - **In vitro assays** confirmed that both **ferulic acid** and related **bioflavonoids** exhibit strong bactericidal activity against CLAs, on par with the antibiotic oxytetracycline [5].
 - This identifies them as promising, **plant-derived alternatives** to antibiotics for managing HLB [3] [5].

Experimental Protocols for Identification

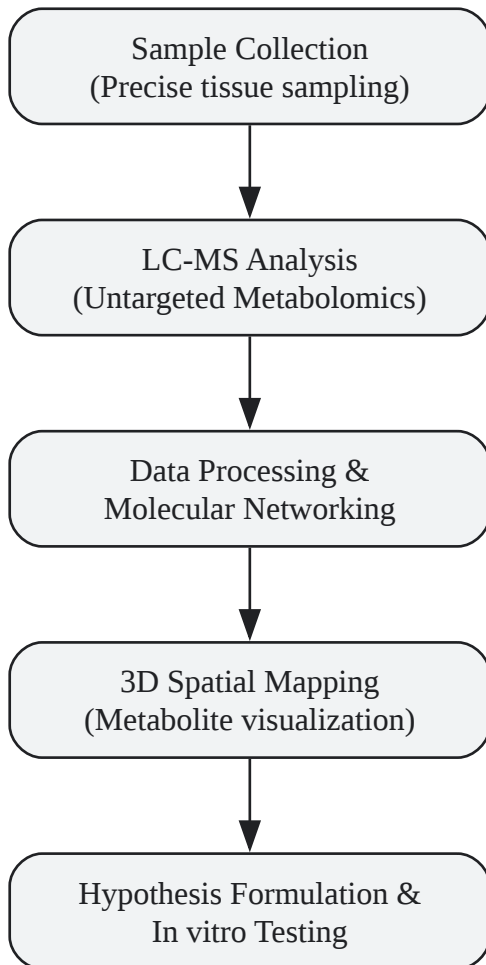
The following table summarizes the core methodologies used to identify and study **feruloylputrescine**, from its initial discovery to modern analysis.

Method Category	Specific Techniques & Workflow
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| **Initial Isolation & Identification (1965)** | **1. Extraction & Isolation:** From plant juice or leaves. **2. Chromatography:** Paper and/or thin-layer chromatography (TLC) for separation and preliminary analysis [1]. **3. Chemical Analysis:** Crystallization, analysis of hydrolysis products (ferulic acid, putrescine), and direct comparison with a synthetic standard for confirmation [1]. | **Modern Metabolomics & Spatial Mapping (2024)** | **1. Sample Collection:** High-resolution collection of small tissue pieces from specific locations on a plant (e.g., single leaves, branches) [4] [5]. **2. Liquid Chromatography-Mass Spectrometry (LC-MS):** Untargeted metabolomic profiling of the collected samples [5]. **3. Data Processing & 3D**

Mapping: - **Molecular Networking:** Clusters MS/MS data to identify structurally related metabolites [5]. - **Spatial Visualization:** Metabolite concentrations are mapped back onto 3D models of the sampled plant structure to visualize chemical distributions [4] [5]. **4. In vitro Bioassay:** Candidate bactericidal compounds (e.g., ferulic acid) are tested against CLAs in a laboratory setting to confirm antimicrobial activity [5]. |

The experimental workflow for modern spatial metabolomics is visualized below.



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*Workflow for spatial metabolomics used in recent **feruloylputrescine** research. LC-MS: Liquid Chromatography-Mass Spectrometry. Based on methodologies from [4] [5].*

Emerging Applications and Significance

The understanding of **feruloylputrescine** has expanded into new areas with practical potential.

- **Cardiovascular Health:** A 2024 study identified **feruloylputrescine** in orange peel extract as a novel inhibitor of an enzyme (cntA/B) involved in the production of **trimethylamine (TMA)**, a metabolite linked to cardiovascular disease [6]. This suggests a potential for repurposing citrus peels into health-promoting ingredients [6].

In summary, **feruloylputrescine** has evolved from a chemical curiosity to a molecule of significant interest in plant pathology and even human health. The application of advanced spatial metabolomics has been pivotal in uncovering its role in citrus greening disease, opening new avenues for sustainable agricultural therapeutics.

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